

An In-depth Technical Guide to the Safety and Toxicity Profile of Carprofen

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Araprofen*
CAS No.: *15250-13-2*
Cat. No.: *B097896*

[Get Quote](#)

This guide provides a comprehensive technical overview of the safety and toxicity profile of Carprofen, a non-steroidal anti-inflammatory drug (NSAID). Designed for researchers, scientists, and drug development professionals, this document synthesizes preclinical and clinical data to offer field-proven insights into the safe and effective use of this compound.

Introduction

Carprofen, chemically known as $(\pm)$ -6-chloro- α -methyl-9H-carbazole-2-acetic acid, is a member of the propionic acid class of NSAIDs.^{[1][2]} It possesses analgesic, anti-inflammatory, and antipyretic properties.^{[2][3]} While previously used in human medicine, it is now primarily utilized in veterinary medicine to manage pain and inflammation associated with osteoarthritis and to control postoperative pain in animals, particularly dogs.^{[1][2][4]}

Carprofen exists as a racemic mixture of (S)-(+)- and (R)-(-)-enantiomers, with the S-(+)-isomer being the more pharmacologically active component.^{[5][6]} Its therapeutic effects are primarily attributed to the inhibition of cyclooxygenase (COX) enzymes, which are crucial in the synthesis of prostaglandins.^{[2][3]} Carprofen exhibits a degree of selectivity for COX-2 over COX-1, which is thought to contribute to its gastrointestinal safety profile compared to less

selective NSAIDs.[3][7] The specificity for COX-2 versus COX-1 can, however, vary between species.[3]

This guide will delve into the extensive safety and toxicity studies that have defined the therapeutic window and risk profile of Carprofen.

Non-Clinical Safety and Toxicity

A robust portfolio of non-clinical studies has been conducted to characterize the toxicological profile of Carprofen in various laboratory animal species. These studies are fundamental to understanding the potential target organs for toxicity and to establish safe dosage regimens.

Acute Toxicity

Acute toxicity studies are designed to assess the effects of a single, high dose of a substance. For Carprofen, these studies have demonstrated a low potential for acute toxicity.[5][6] The median lethal dose (LD50) has been established in rodents, providing a quantitative measure of its acute toxicity.

Species	Route of Administration	LD50	Reference
Mouse	Oral	282 mg/kg	[5][6]
Rat	Oral	149 mg/kg	[5][6]

Repeated-Dose Toxicity

Chronic exposure to Carprofen has been evaluated in several oral repeated-dose toxicity studies, primarily in rats and dogs. These studies are critical for identifying potential cumulative toxicity and for determining the No-Observed-Adverse-Effect Level (NOAEL), which is the highest dose at which no adverse effects are observed.

In a 2-year oral toxicity study in rats, a NOEL of 1 mg/kg bw/day was established.[6] At this dose, the rats tolerated carprofen well.[6] Higher doses of 3 mg/kg/day resulted in a slight increase in intestinal ulceration or peritonitis, and at 10 mg/kg/day, there were increases in

mortality and more severe intestinal effects.[5][6] In a six-month study in rats, doses up to 5 mg/kg bw/day were well-tolerated.[6]

In dogs, oral doses of 2 and 7 mg/kg bw/day for up to a year were well-tolerated with no significant gross or histological changes.[6]

Genotoxicity and Carcinogenicity

A comprehensive battery of genotoxicity tests was conducted to assess the potential of Carprofen to induce genetic mutations or chromosomal damage. These tests, including bacterial gene mutation assays, in vitro mammalian cell gene mutation assays, in vitro clastogenicity tests, and in vivo tests, have uniformly yielded negative results.[5][6]

Long-term carcinogenicity studies have also been performed. An 80-week oral carcinogenicity study in mice and a 2-year oral toxicity study in rats did not reveal any carcinogenic potential for Carprofen.[5][6]

Reproductive and Developmental Toxicity

Segment I (fertility and early embryonic development), Segment II (embryo-fetal development), and Segment III (pre- and postnatal development) reproductive toxicity studies have been conducted in multiple laboratory species.[5] The results of these studies indicated no teratogenic or fetotoxic effects of Carprofen.[5][6] In some instances, increased pup mortality was observed, but this was considered secondary to maternal toxicity.[5]

Clinical Safety in Target Species

The clinical safety of Carprofen has been extensively evaluated in target animal species, most notably in dogs for the management of osteoarthritis and postoperative pain.

Adverse Effects

As with other NSAIDs, the most frequently reported adverse effects of Carprofen involve the gastrointestinal tract.[8] These can range from mild and transient signs to more severe complications.

Commonly Reported Adverse Effects in Dogs:

- Gastrointestinal: Vomiting, diarrhea, decreased appetite, constipation, melena (dark, tarry stools), and gastrointestinal ulceration.[3][9][10]
- Hepatic: Inappetence, vomiting, jaundice, and elevations in liver enzymes.[3][9] An idiosyncratic acute hepatopathy has been reported, though it is rare.[11] Labrador Retrievers appear to be disproportionately represented in reports of hepatic toxicity.[3]
- Renal: Increased water consumption, increased urination, and, in severe cases, acute kidney injury.[3][9]
- Neurologic: Ataxia, paresis, seizures, and disorientation have been reported.[3]
- Dermatologic: Skin changes such as redness, scabs, or scratching.[1][10]

It is crucial for veterinarians to advise owners to monitor for these signs and to discontinue the medication and seek veterinary attention if they are observed.[3]

Long-Term Safety

Studies have evaluated the long-term safety of Carprofen administration in dogs with osteoarthritis. In one study, dogs receiving carprofen orally for two months showed transient decreases in serum protein and albumin at four weeks, which resolved by eight weeks.[12] This was hypothesized to be due to altered gastrointestinal mucosal permeability, as no signs of renal or hepatic toxicity were observed.[12] The study concluded that carprofen appeared to be well-tolerated over a two-month period.[12] Another study evaluating the use of carprofen for four months in osteoarthritic dogs found the treatment to be safe, with no detrimental effects on hematological, renal, or hepatic parameters.[13][14]

Human Safety

Carprofen was previously marketed for human use for over a decade at dosages ranging from 150 to 600 mg per day.[2][5] During its time in human medicine, it was generally well-tolerated.[5][6] The most common adverse effects reported in humans were mild and transient, primarily consisting of gastrointestinal discomfort, pain, and nausea, with an incidence similar to that of aspirin and other NSAIDs.[5][6] Carprofen was withdrawn from the human market for commercial reasons, not due to safety concerns.[5][6]

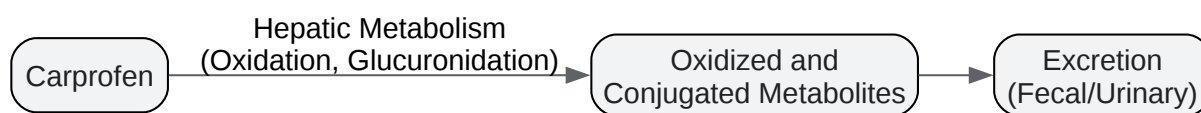
Pharmacokinetics and Metabolism

Understanding the pharmacokinetic profile of Carprofen is essential for its safe and effective use.

Absorption, Distribution, Metabolism, and Excretion (ADME)

- **Absorption:** Carprofen is rapidly and almost completely absorbed after oral administration in dogs, with a bioavailability of over 90%.^{[2][7]} Peak plasma concentrations are typically reached within 1 to 3 hours.^{[3][7]}
- **Distribution:** It is highly bound to plasma proteins (over 99%) and has a small volume of distribution.^{[2][3][5]}
- **Metabolism:** Carprofen is metabolized in the liver, primarily through conjugation and oxidation.^[5]
- **Excretion:** The route of excretion varies by species. In dogs, rats, and cattle, excretion is predominantly fecal via biliary secretion, while in horses, it is mainly urinary.^{[5][6]} The mean terminal half-life in dogs is approximately 8 hours.^{[1][3]}

The following diagram illustrates the general metabolic pathway of Carprofen.



[Click to download full resolution via product page](#)

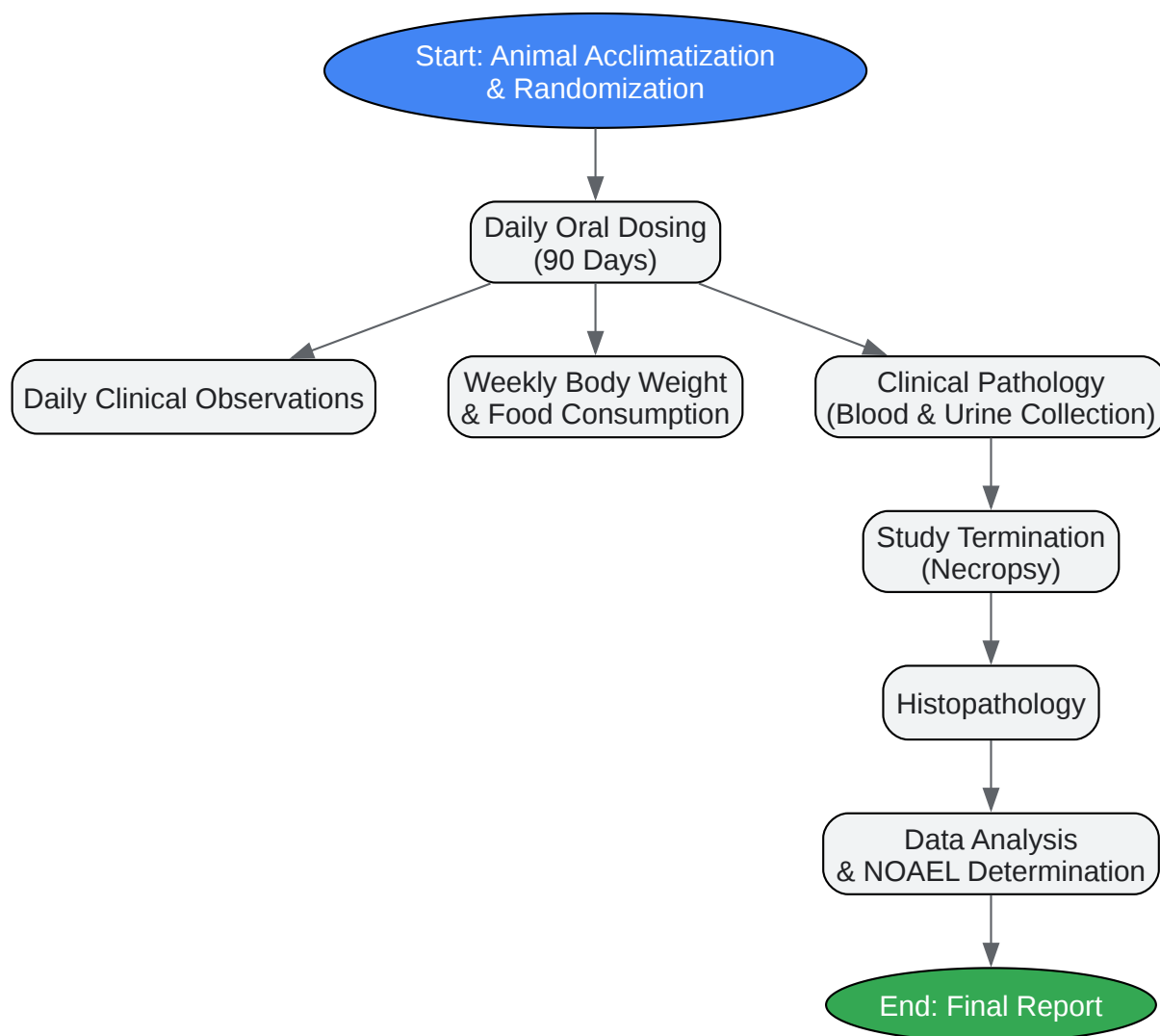
Caption: General metabolic pathway of Carprofen.

Experimental Protocols

The following provides a generalized workflow for a non-clinical repeated-dose oral toxicity study, a cornerstone in the safety assessment of pharmaceuticals like Carprofen.

Protocol: 90-Day Repeated-Dose Oral Toxicity Study in Rodents (Rat)

- **Animal Selection:** Use a sufficient number of healthy, young adult rats (e.g., Sprague-Dawley or Wistar), randomized into treatment and control groups.
- **Dose Formulation:** Prepare stable formulations of Carprofen in a suitable vehicle (e.g., 0.5% methylcellulose).
- **Dose Administration:** Administer the test substance or vehicle daily by oral gavage for 90 consecutive days. Include a control group and at least three dose levels (low, mid, high).
- **Clinical Observations:** Conduct and record detailed clinical observations at least once daily.
- **Body Weight and Food Consumption:** Measure and record body weights and food consumption weekly.
- **Clinical Pathology:** Collect blood and urine samples for hematology, clinical chemistry, and urinalysis at pre-determined intervals (e.g., pre-test, and at termination).
- **Necropsy and Histopathology:** At the end of the study, perform a full necropsy on all animals. Collect and preserve specified organs and tissues for histopathological examination.
- **Data Analysis:** Analyze all data for statistical significance and toxicological relevance. Determine the NOAEL.



[Click to download full resolution via product page](#)

Caption: Workflow for a 90-day repeated-dose oral toxicity study.

Conclusion

The safety and toxicity profile of Carprofen has been well-characterized through a comprehensive suite of non-clinical and clinical studies. It demonstrates a low potential for

acute toxicity and is not genotoxic or carcinogenic. The primary target organs for toxicity are the gastrointestinal tract, and to a lesser extent, the liver and kidneys, which is consistent with the known effects of NSAIDs. While generally well-tolerated in target species, particularly dogs, the potential for adverse effects necessitates careful monitoring by veterinarians and pet owners. The extensive data available support its continued use in veterinary medicine for the management of pain and inflammation when used according to approved labeling.

References

- Carprofen (1) - EMA.
- Carprofen (2) - EMA.
- Carprofen - Wikipedia.
- Carprofen | C₁₅H₁₂ClNO₂ | CID 2581 - PubChem - NIH.
- Carprofen for Dogs: Uses, Dosage, Side Effects - Drugs.com.
- carprofen tablets - Animal Drugs @ FDA.
- Carprofen for Dogs: Osteoarthritis and Pain Management - Today's Veterinary Practice.
- Evaluation of adverse effects of long-term orally administered carprofen in dogs - PubMed.
- Efficacy and safety of the long-term oral administration of carprofen in the treatment of osteoarthritis in dogs - CORE.
- Efficacy and Safety of the Long-Term Continuous Use of Carprofen Tablets (Rimadyl®) in the Treatment of Chronic Cases of Osteoarthritis in Dogs - VIN.
- Carprofen for Dogs: Uses, Dosage & Risks - VCA Animal Hospitals.
- Carprofen for Dogs: Uses, Side Effects, and Dosage.
- Pharmacokinetics of carprofen in lactating dogs after intravenous treatment - Clinical Theriogenology.
- Health Products Regulatory Authority 23 July 2019 CRN0094TS Page 1 of 5 IPAR Publicly Available Assessment Report for a Veterina - HPRA.
- Carprofen for Dogs: Osteoarthritis and Pain Management - Today's Veterinary Practice.
- Carprofen for Dogs: Uses, Effectiveness & Side Effects | Pawlicy Advisor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Carprofen - Wikipedia \[en.wikipedia.org\]](#)
- [2. Carprofen | C15H12ClNO2 | CID 2581 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. drugs.com \[drugs.com\]](#)
- [4. toegrips.com \[toegrips.com\]](#)
- [5. ema.europa.eu \[ema.europa.eu\]](#)
- [6. ema.europa.eu \[ema.europa.eu\]](#)
- [7. todaysveterinarypractice.com \[todaysveterinarypractice.com\]](#)
- [8. animaldrugsatfda.fda.gov \[animaldrugsatfda.fda.gov\]](#)
- [9. pawlicy.com \[pawlicy.com\]](#)
- [10. Carprofen for Dogs: Uses, Dosage & Risks \[vcahospitals.com\]](#)
- [11. clinicaltheriogenology.net \[clinicaltheriogenology.net\]](#)
- [12. Evaluation of adverse effects of long-term orally administered carprofen in dogs - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Efficacy and Safety of the Long-Term Continuous Use of Carprofen Tablets \(Rimadyl®\) in the Treatment of Chronic Cases of Osteoarthritis in Dogs - WSAVA2002 - VIN \[vin.com\]](#)
- [14. fileserv-az.core.ac.uk \[fileserv-az.core.ac.uk\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Toxicity Profile of Carprofen]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b097896/docs#an-in-depth-technical-guide-to-the-safety-and-toxicity-profile-of-carprofen\]](https://www.benchchem.com/product/b097896/docs#an-in-depth-technical-guide-to-the-safety-and-toxicity-profile-of-carprofen)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)